

Application Notes and Protocols: Samarium-144 for Nuclear Reaction Studies

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Compound of Interest

Compound Name: Samarium-144

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Audience: Researchers, Scientists, and Nuclear Physicists

Introduction Samarium-144 (^{144}Sm) is one of the five stable isotopes of samarium, with a natural abundance of 3.08%.^{[1][2][3]} As a proton-rich nuclide, often referred to as a p-nucleus, ^{144}Sm cannot be synthesized through the slow (s) or rapid (r) neutron-capture processes that form the majority of heavy elements.^{[4][5]} Its origin is primarily attributed to the photodisintegration of heavier seed nuclei in a high-temperature stellar environment, a process known as the γ -process (or p-process).^{[5][6]} Consequently, ^{144}Sm serves as a critical target for nuclear reaction studies aimed at understanding the nucleosynthesis of p-nuclei and constraining the astrophysical models that describe these processes. The study of proton and alpha-particle capture reactions on ^{144}Sm provides essential data, such as reaction cross-sections and astrophysical S-factors, which are crucial inputs for these models.^{[7][8]}

Key Applications and Reaction Studies

Samarium-144 is a valuable target for investigating several types of nuclear reactions, primarily those relevant to the astrophysical p-process.

- **Proton-Capture Reactions (p, γ):** The $^{144}\text{Sm}(p, \gamma)^{145}\text{Eu}$ reaction is studied to understand the reaction flow in the p-process.^{[9][10]} Cross-section measurements in the astrophysically important energy regime, known as the Gamow window, are essential for calculating the reaction rates in stellar environments.^[8]

- Alpha-Capture Reactions (α , γ): The $^{144}\text{Sm}(\alpha, \gamma)^{148}\text{Gd}$ reaction is another key process investigated to refine p-process network calculations.[\[7\]](#)[\[11\]](#) The cross-section of this reaction is particularly sensitive to the α -nucleus optical model potential (AOMP) at low energies, and experimental data are vital for constraining theoretical models.[\[6\]](#)[\[12\]](#)
- Alpha-Neutron Reactions (α , n): The $^{144}\text{Sm}(\alpha, n)^{147}\text{Gd}$ reaction is studied in conjunction with (α , γ) reactions to provide further constraints on the AOMP.[\[12\]](#)[\[13\]](#) Comparing the experimental cross-sections of both reaction channels allows for a more robust determination of the potential.[\[12\]](#)
- Photodisintegration Reactions (γ , n): While ^{144}Sm is a product of photodisintegration, studying the inverse reactions, such as $^{145}\text{Sm}(\gamma, n)^{144}\text{Sm}$, helps to understand the reaction pathways.[\[14\]](#) Theoretical models like TALYS are often used to calculate the cross-sections for these reactions.[\[14\]](#)[\[15\]](#)

Data Presentation: Properties and Reaction Data

The following tables summarize key nuclear properties of ^{144}Sm and a selection of experimental data from various nuclear reaction studies.

Table 1: Nuclear Properties of **Samarium-144**

Property	Value
Natural Abundance	3.08(4)% [16]
Mass Number (A)	144 [16]
Atomic Number (Z)	62 [16]
Neutron Number (N)	82 [16]
Isotopic Mass	143.91201(2) u [16]
Spin and Parity	0+ [16]

| Stability | Stable[\[1\]](#)[\[2\]](#) |

Table 2: Experimental Data Summary for the $^{144}\text{Sm}(p, \gamma)^{145}\text{Eu}$ Reaction

Proton Energy (Lab)	Center-of-Mass Energy (E_cm)	Cross-Section (σ)	Astrophysical S-factor (S)
2.6 - 6.8 MeV[8]	2.57 ± 0.13 MeV[8]	Varies with energy	2.542 ± 1.152 ($\times 10^{10}$) MeV-b[8]

| 4.2 - 6.8 MeV[9][10] | Corresponds to $T_9 = 3$ to 4[9][10] | Varies with energy | Not explicitly stated |

Table 3: Experimental Data Summary for the $^{144}\text{Sm}(\alpha, \gamma)^{148}\text{Gd}$ Reaction

Alpha Beam Energy (Lab)	Center-of-Mass Energy (E_cm)	Cross-Section (σ)
-------------------------	------------------------------	----------------------------

| 10.5 - 13.4 MeV[7][11] | 10.22 - 12.99 MeV[7] | Varies with energy |

Table 4: Experimental Data Summary for the $^{144}\text{Sm}(\alpha, n)^{147}\text{Gd}$ Reaction

Alpha Beam Energy (Lab)	Cross-Section (σ)
-------------------------	----------------------------

| 13 - 20 MeV (in 1 MeV steps)[12] | Varies with energy |

Table 5: Theoretical Cross-Section Data for Photodisintegration Reactions

Reaction Channel	Energy	Cross-Section (σ)	Source/Model
$^{145}\text{Sm}(g, n)^{144}\text{Sm}$	15.04 MeV	359.93 mb	TALYS[14]
$^{145}\text{Sm}(g, n)^{144}\text{Sm}$	20 MeV	54.14 mb	TALYS[14]
$^{146}\text{Sm}(g, 2n)^{144}\text{Sm}$	17.1 MeV	97.37 mb	TALYS[14]

| $^{146}\text{Sm}(g, 2n)^{144}\text{Sm}$ | 20 MeV | 67 mb | TALYS[14] |

Experimental Protocols

Detailed methodologies are crucial for reproducible and accurate measurements in nuclear physics.

Protocol 1: ^{144}Sm Target Preparation

The fabrication of thin, uniform, and pure isotopic targets is a critical first step for any nuclear reaction experiment.

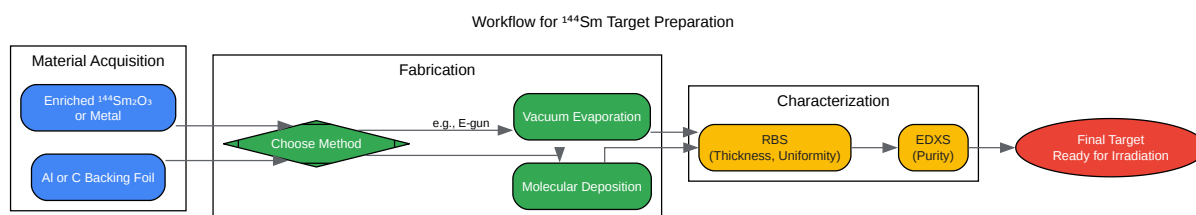
Objective: To prepare ^{144}Sm targets with a thickness of 100-350 $\mu\text{g}/\text{cm}^2$ on a suitable backing material.

Methods:

- Molecular Deposition:
 - Materials: Enriched $^{144}\text{Sm}_2\text{O}_3$ powder (e.g., 67% enrichment), pure aluminum foil backing (e.g., 25 μm thick).[\[9\]](#)[\[10\]](#)
 - Procedure: This electrochemical deposition technique involves creating a solution or suspension of the target material and depositing it onto the backing foil under an electric field. The thickness is controlled by the concentration and deposition time.
- Vacuum Evaporation (Electron Gun):
 - Materials: Enriched ^{144}Sm metal or oxide, aluminum or carbon backing foils.
 - Procedure: The target material is heated in a high-vacuum chamber using an electron gun. [\[17\]](#) The vaporized material then condenses onto the backing foil. To prevent oxidation, a very thin capping layer (e.g., carbon or aluminum) can be applied in-situ.[\[17\]](#) Multiple targets can be fabricated simultaneously in a single evaporation run.[\[17\]](#)

Target Characterization:

- Rutherford Backscattering Spectrometry (RBS): Used to measure the thickness and uniformity of the prepared targets.[\[17\]](#)
- Energy Dispersive X-ray Spectroscopy (EDXS): Used to confirm the purity of the target and check for unwanted impurities.[\[17\]](#)



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Caption: Workflow for ^{144}Sm Target Preparation.

Protocol 2: $^{144}\text{Sm}(p, \gamma)$ Cross-Section Measurement via Activation

This protocol describes a common method for measuring reaction cross-sections relevant to astrophysics.

Objective: To measure the cross-section of the $^{144}\text{Sm}(p, \gamma)^{145}\text{Eu}$ reaction at a specific proton energy.

Experimental Setup:

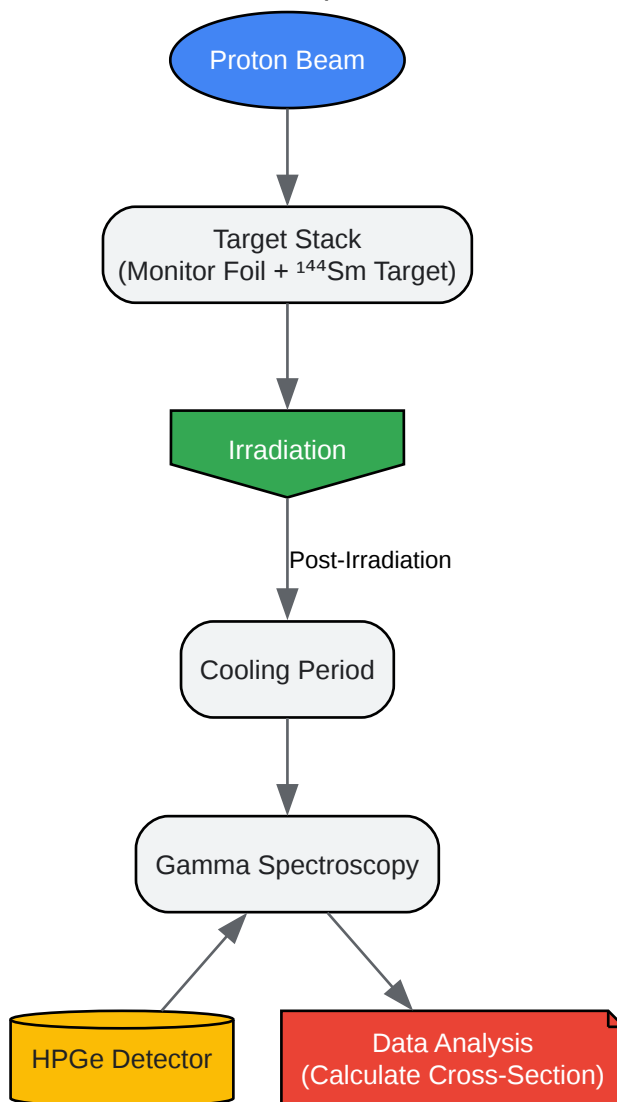
- Accelerator: Provides a proton beam of desired energy (e.g., 2.6-6.8 MeV).[8]
- Target: Enriched ^{144}Sm target prepared as per Protocol 1.
- Beam Monitoring: Copper foils placed before and after the samarium target to monitor the beam flux via a well-known reaction like $^{63}\text{Cu}(p,n)^{63}\text{Zn}$.[9]
- Detector: High-Purity Germanium (HPGe) detector for gamma-ray spectroscopy.[9][10]

Procedure:

- Irradiation:

- The ^{144}Sm target, sandwiched between copper foils, is placed in the beamline.
- For irradiating targets at multiple energies, a stacked foil technique can be used, where aluminum foils act as degraders to reduce the proton energy for subsequent targets.[4]
- The target stack is irradiated with a proton beam of known energy and current (e.g., $\sim 1\text{ }\mu\text{A}$) for a duration determined by the half-life of the product nucleus (^{145}Eu , $T_{1/2} = 5.93$ days).[4][9][10]
- Cooling: After irradiation, the target is allowed to "cool" for a period to let short-lived interfering activities decay.
- Gamma-Ray Spectroscopy:
 - The activated ^{144}Sm target is placed in front of an HPGe detector to measure the gamma rays emitted from the decay of the ^{145}Eu product nuclei.[9]
 - The characteristic gamma rays of ^{145}Eu are identified in the resulting energy spectrum.[4]
- Data Analysis:
 - The number of ^{145}Eu nuclei produced is calculated from the intensity of its characteristic gamma-ray peaks, corrected for detector efficiency, gamma-ray intensity, and decay during irradiation and cooling.
 - The beam flux is determined from the activity of the monitor foils.
 - The reaction cross-section (σ) is then calculated using the formula that relates the number of produced nuclei to the beam flux and the number of target atoms.

Activation Method Experimental Workflow



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Caption: Activation Method Experimental Workflow.

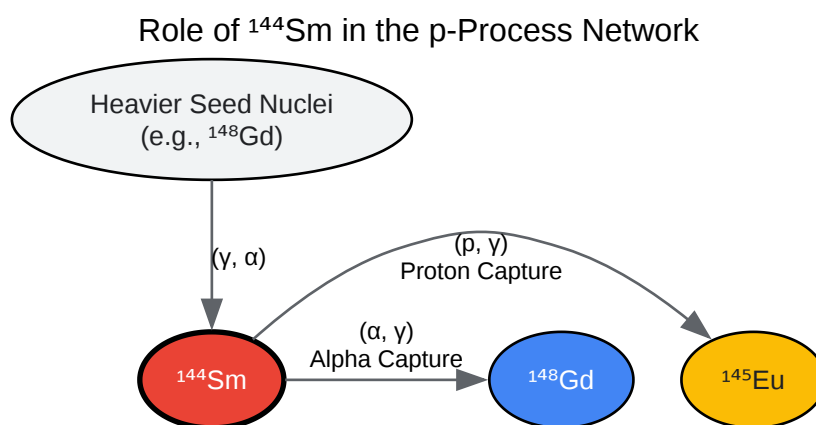
Protocol 3: ¹⁴⁴Sm(α , γ)¹⁴⁸Gd Cross-Section Measurement

This reaction often produces a long-lived residual nucleus, requiring a different detection technique.

Objective: To measure the cross-section of the ¹⁴⁴Sm(α , γ)¹⁴⁸Gd reaction.

Procedure:

- Irradiation: Similar to the (p, γ) protocol, a ^{144}Sm target is irradiated with an alpha beam of a specific energy (e.g., 10.5-13.4 MeV).[7][11]
- Activity Measurement: The residual nucleus, ^{148}Gd , has a very long half-life (74.6 years) and decays via alpha emission.[11] Standard gamma spectroscopy is not feasible.
 - An activation method based on the off-line measurement of the alpha activity of ^{148}Gd is used.[7][11]
 - Due to the long half-life and low activity, sensitive techniques are required. Etched track detectors are often employed for this purpose, which can be exposed to the activated target for an extended period to register the alpha particle tracks.[7]
- Data Analysis: The number of alpha tracks is counted and correlated to the total number of ^{148}Gd nuclei produced. The cross-section is then calculated in a manner similar to the activation method described above.



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Caption: Role of ^{144}Sm in the p-Process Network.

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